

Essential Safety and Operational Guide for Handling 3-Methyl-2-benzoxazolinone

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Compound of Interest

Compound Name: 3-Methyl-2-benzoxazolinone

Cat. No.: B1265911

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For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for the handling and disposal of **3-Methyl-2-benzoxazolinone** (CAS No. 21892-80-8). Adherence to these procedures is critical for ensuring laboratory safety and minimizing risk.

Hazard Identification and Immediate Precautions

3-Methyl-2-benzoxazolinone is a chemical that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed, causes skin irritation, and can lead to serious eye irritation.^[1] Additionally, it may cause respiratory irritation.^[1]

Signal Word: Warning^[1]

Key Hazards:

- Harmful if ingested.^[1]
- Causes skin irritation.^[1]
- Causes serious eye irritation.^[1]
- May cause respiratory irritation.^[1]

In the event of exposure, immediate first aid is crucial. For eye contact, rinse cautiously with water for several minutes. For skin contact, wash thoroughly with soap and water. If inhaled, move the person to fresh air. If swallowed, call a poison center or doctor immediately.[2][3]

Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory to prevent exposure. The following PPE should be worn at all times when handling **3-Methyl-2-benzoxazolinone**:

PPE Category	Specification
Eye and Face Protection	Chemical safety goggles or glasses with side shields are required.[3][4] In situations with a splash hazard, a face shield should also be worn.[5][6]
Hand Protection	Chemically resistant gloves are required. Nitrile rubber gloves are a suitable option.[6] Always inspect gloves for degradation or punctures before use.[4]
Body Protection	A laboratory coat or a disposable gown made of a resistant material like polyethylene-coated polypropylene should be worn to prevent skin contact.[3][4][5]
Respiratory Protection	Work should be conducted in a well-ventilated area, preferably within a chemical fume hood to minimize inhalation of dust or vapors.[3][4][7]

Operational Plan: Step-by-Step Handling Procedure

3.1. Receiving and Storage:

- Upon receipt, inspect the container for any damage or leaks.
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[3][4][7]
- Keep away from incompatible materials such as strong oxidizing agents.[4][7]

3.2. Preparation and Handling:

- Always handle **3-Methyl-2-benzoxazolinone** within a certified chemical fume hood to control exposure.[3][4][7]
- Ensure an eyewash station and safety shower are readily accessible.[7]
- Avoid the formation of dust during handling.[3][4][7]
- Do not eat, drink, or smoke in the handling area.[1]
- Wash hands thoroughly after handling the chemical.[1][2]

3.3. Accidental Spills:

- In case of a spill, evacuate the area.
- Wearing appropriate PPE, sweep up the solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[2][4][7]

Disposal Plan

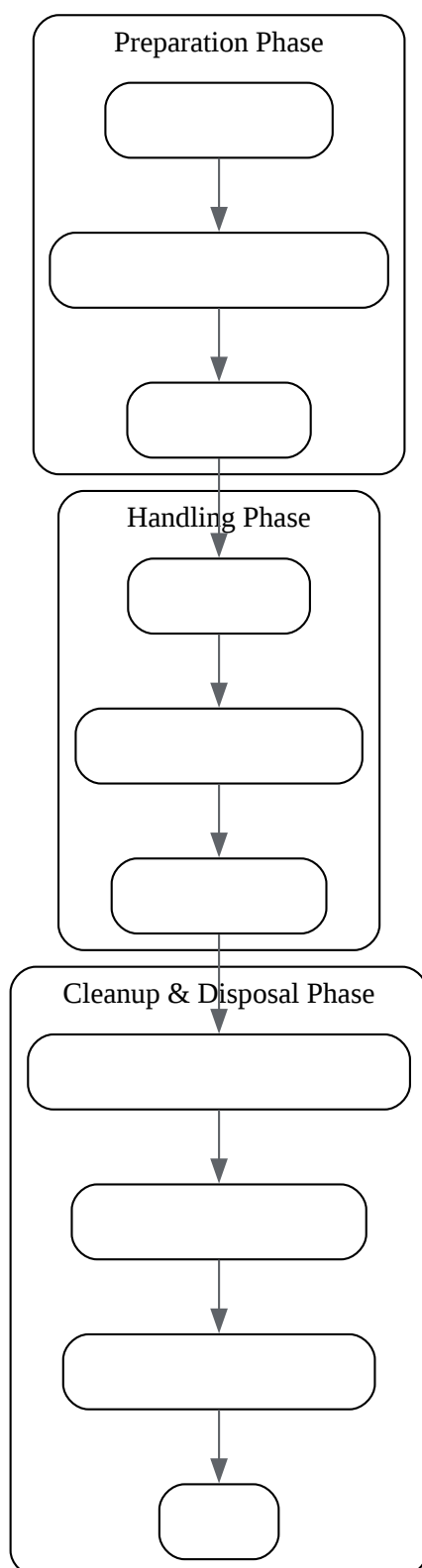
All waste containing **3-Methyl-2-benzoxazolinone**, including contaminated PPE and spill cleanup materials, must be treated as hazardous waste.

- Dispose of contents and container to an approved waste disposal plant.[1][2][3]
- Do not release into the environment.[3][4]
- Follow all local, regional, and national hazardous waste regulations for complete and accurate classification and disposal.

Quantitative Data Summary

Property	Value	Reference
Molecular Formula	C ₈ H ₇ NO ₂	[1] [8]
Molecular Weight	149.15 g/mol	[1] [8]
Appearance	Solid	
Odor	Odorless	[2]
Melting Point	137 - 141 °C / 278.6 - 285.8 °F	[2]
Flash Point	160 °C / 320 °F	[2] [7]

Experimental Workflow



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Caption: Safe handling workflow for **3-Methyl-2-benzoxazolinone**.

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